

VRT-532 for In Vitro Assays: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Vrt-532

Cat. No.: B1684047

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[City, State] – [Date] – In the ongoing quest for effective therapies for Cystic Fibrosis (CF), the small molecule **VRT-532** has emerged as a significant tool for in vitro research. As a potentiator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein, **VRT-532** offers a valuable mechanism for studying the function of both wild-type and mutant CFTR channels. To facilitate further research and drug development, this document provides detailed application notes and protocols for the use of **VRT-532** in key in vitro assays.

Introduction to VRT-532

VRT-532 is a CFTR potentiator that enhances the channel's open probability, thereby increasing chloride ion transport. It primarily targets the G551D-CFTR mutation but has also demonstrated efficacy in rescuing the common F508del-CFTR mutation. The mechanism of action of **VRT-532** involves direct interaction with the CFTR protein, augmenting its cAMP-dependent regulation and restoring its defective ATPase activity.^[1] This dual activity as both a potentiator and a partial corrector makes it a versatile compound for CF research.

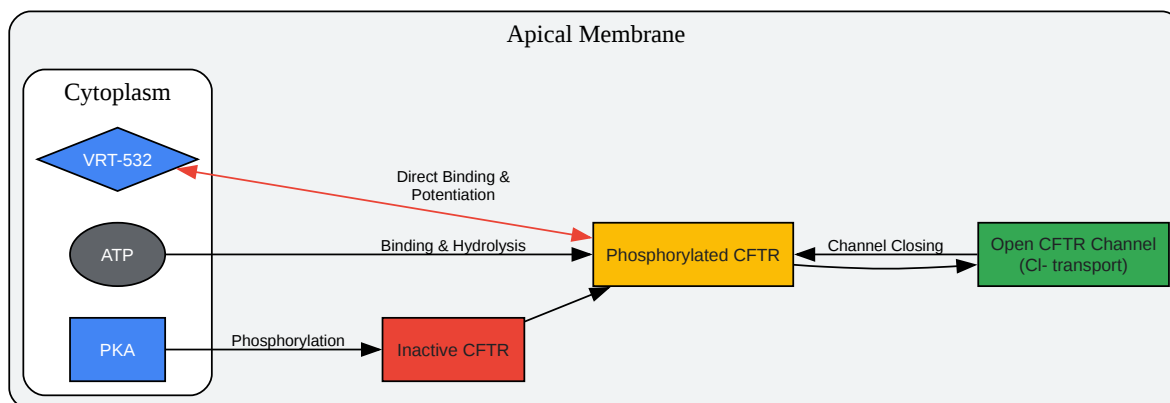
Quantitative Data Summary

The following table summarizes the effective concentrations and key quantitative data for **VRT-532** in various in vitro assays, providing a quick reference for experimental design.

Assay Type	Cell Line / System	Target	Concentration / EC50	Reference
Ussing Chamber	Primary Human Sinonasal Epithelial Cells	CFTR-mediated Cl- transport	10 μ M	[2] [3]
Ussing Chamber	FRT cells expressing G551D-CFTR	Forskolin-stimulated Cl- secretion	EC50: 20 \pm 3 μ M	
Ussing Chamber	Temperature-corrected FRT cells with Δ F508-CFTR	Forskolin-stimulated Cl- secretion	EC50: 3.8 \pm 0.5 μ M	
Patch Clamp	Not specified	CFTR ATPase activity	EC50: \sim 3 μ M	
Patch Clamp	Not specified	Δ F508-CFTR open probability	20 μ M	

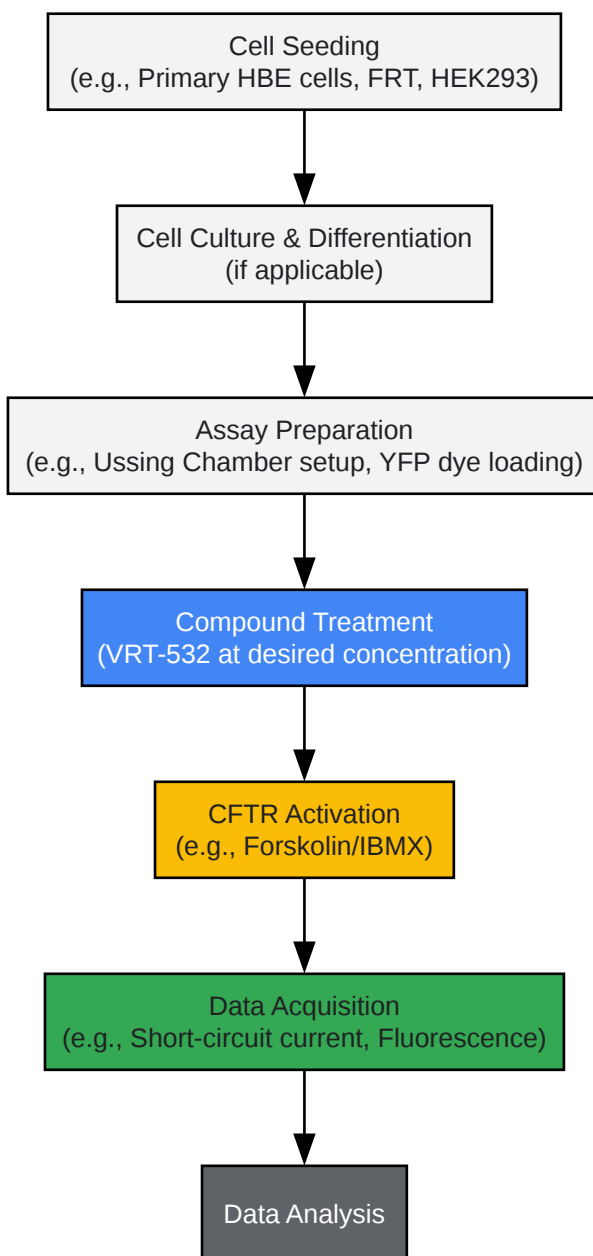
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and experimental application of **VRT-532**, the following diagrams have been generated.



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CFTR Activation and **VRT-532** Mechanism



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References

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- 3. Comparison of cystic fibrosis transmembrane conductance regulator (CFTR) and ciliary beat frequency activation by the CFTR Modulators Genistein, VRT-532, and UCCF-152 in primary sinonasal epithelial cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
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